

Executive Summary: Operational Safety & Immediate Action

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Compound of Interest

Compound Name: Triallyl citrate

CAS No.: 6299-73-6

Cat. No.: B1581308

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Triallyl Citrate (TAC) (CAS: 6299-73-6) is frequently confused with its benign analog, Triethyl Citrate.^{[1][2][3][4]} This is a critical safety error. Unlike the ethyl ester, TAC contains three reactive allyl functionalities (

), making it a crosslinking monomer capable of exothermic polymerization.^{[1][2][3]}

The Golden Rule of TAC Disposal: Never treat **Triallyl Citrate** as a passive solvent.^{[2][4]} Treat it as a reactive monomer. Disposal protocols must prioritize the prevention of uncontrolled polymerization in waste containers.^{[2][4]}

Chemical Profile & Risk Assessment

To manage disposal effectively, you must understand the physicochemical drivers of the hazard.^[1] TAC is not merely a "chemical waste"; it is potential potential energy stored in allyl bonds.^{[2][3][4]}

Physicochemical Properties Relevant to Disposal

Property	Value	Operational Implication
CAS Number	6299-73-6	Verify this specific CAS. Do not confuse with Triethyl Citrate (77-93-0).[1][2][3][4]
Flash Point	~108°C (226°F)	Combustible.[1][2][3][4] High flash point means it is not a D001 Ignitable waste by definition, but it burns efficiently.[2][4]
Reactivity	Allylic Polymerization	Susceptible to free-radical initiation.[1][2][3][4] Can crosslink exothermically.
Solubility	Insoluble in water	Do not flush. It will form films/clogs and disrupt aquatic ecosystems.[1][2][3][4]
Specific Gravity	~1.14 g/mL	Heavier than water; sinks in aqueous separators.[1][2][3][4]

The Mechanism of Hazard: Why Segregation Matters

The primary risk during disposal is inadvertent initiation.[4] If TAC is commingled with waste streams containing:

- Peroxides/Oxidizers: (e.g., MEKP, Hydrogen Peroxide)[2]
- Transition Metals: (e.g., Cobalt driers, Iron salts)[2]

...the allyl groups can undergo radical crosslinking.[2][4] In a sealed waste drum, this generates heat (exotherm), which accelerates the reaction, potentially leading to container rupture or fire.

[1]

“

Expert Insight: Always assume waste TAC is uninhibited. Even if the virgin material contained an inhibitor (like BHT or MEHQ), processing often consumes it.[4] Waste TAC is "naked" and reactive.

Pre-Disposal Protocol: Handling & Collection

Before the waste leaves your bench, establish these controls to ensure downstream safety.

A. Container Selection

- Material: High-Density Polyethylene (HDPE) or Glass.[2][3][4]
 - Avoid: PVC containers for long-term storage (TAC is a plasticizer and may soften PVC over time).[2][3][4]
 - Avoid: Corroded metal cans (rust can catalyze degradation).[2][3][4]
- Headspace: Leave at least 10-15% headspace in the container.[2][4] If polymerization occurs, the volume may change, and trapped gases need expansion room.[2]

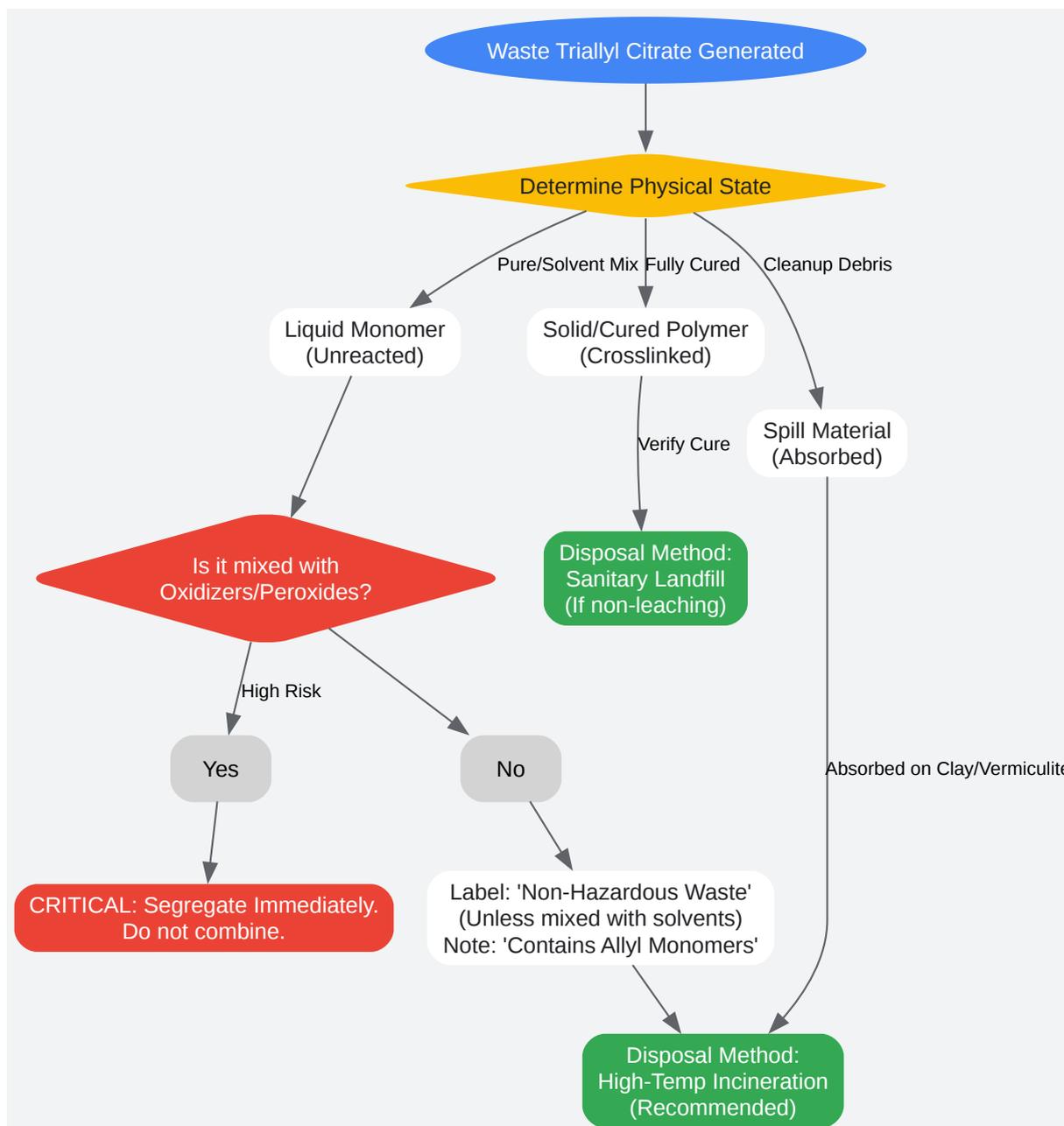
B. Chemical Segregation (The "Kill Switch")

You must strictly segregate TAC from "Initiator Waste." [2][4]

- Bin A (Monomers/Esters): **Triallyl Citrate**, Acrylates, Methacrylates.[2]
- Bin B (Oxidizers): Peroxides, Nitrates, Perchlorates.[2]
- NEVER pour TAC into a "General Organic Waste" drum without verifying the absence of oxidizers.[2][4]

Disposal Decision Matrix (Workflow)

This self-validating workflow ensures that the physical state of the waste dictates the disposal path, minimizing regulatory non-compliance.^{[1][2]}



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Figure 1: Decision tree for **Triallyl Citrate** waste streams. Note the critical control point regarding oxidizer contamination.

Detailed Step-by-Step Procedures

Scenario A: Liquid Waste (Unreacted Monomer)

- Consolidate: Pour waste TAC into a designated organic waste carboy (HDPE preferred).
- Stabilize (Optional but Recommended): If accumulating large volumes (>5 Gallons) over weeks, add 50-100 ppm of BHT (Butylated hydroxytoluene) to prevent auto-polymerization. [2][3][4]
- Labeling:
 - Standard: "Non-RCRA Regulated Waste" (If pure). [2][3][4]
 - Best Practice: Add secondary label: "Contains Allyl Esters - Combustible." [2][3][4]
- Disposal: Ship to a licensed Treatment, Storage, and Disposal Facility (TSDF) for fuel blending or incineration. [2][4]
 - Why Incineration? Esters burn cleanly to CO₂ and H₂O. [2][4] This is the most environmentally responsible method. [2][4]

Scenario B: Solid Waste (Cured Polymer) [3][4]

- Verification: Ensure the material is hard and tack-free. [2][4] Soft or "goosey" material implies unreacted monomer is trapped, which can leach. [2][4]
- Disposal:
 - If fully cured: Generally classified as non-hazardous solid waste (similar to plastic scrap). [2][3][4] Can be landfilled depending on local regulations. [2][3][4]
 - If semi-solid: Treat as chemical waste (Scenario A). [2][3][4]

Scenario C: Spill Cleanup

- Isolate: Ventilate the area. Eliminate ignition sources (sparks/flames).^{[2][3][4][5][6][7]}
- Absorb: Do NOT use sawdust (combustible).^{[2][3][4]} Use inert absorbents like Vermiculite, Sand, or Clay.^{[2][5]}
- Collect: Scoop into a sealable container.
- Clean: Wash the surface with a detergent/water solution.^{[2][4]} TAC is oily and insoluble; water alone will not clean it.^{[2][4]}
- Dispose: Treat the absorbent mixture as solid chemical waste for incineration.^{[2][4]}

Regulatory Compliance (US Focus)

- RCRA (EPA):
 - Pure **Triallyl Citrate** is not a P-listed or U-listed waste.^{[2][3][4]}
 - It does not typically meet the definition of Ignitability (D001) because its flash point (>100°C) is above the 60°C threshold.^[4]
 - However: If mixed with flammable solvents (Acetone, Toluene), the mixture becomes D001.^[2]
- TSCA: TAC is listed on the TSCA inventory.^{[2][4]}
- Sewer Ban: Under no circumstances should TAC be poured down the drain.^{[2][4]} It is insoluble and poses a chronic risk to aquatic life.^{[2][4]}

References

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